

Physical properties of Ethyl 3-oxotetradecanoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 3-oxotetradecanoate

Cat. No.: B1296510

[Get Quote](#)

An In-depth Technical Guide on the Physical Properties of **Ethyl 3-oxotetradecanoate**

Introduction

Ethyl 3-oxotetradecanoate is a β -keto ester, a class of organic compounds characterized by a ketone functional group on the β -carbon of an ethyl ester. Its structure, featuring a reactive methylene group positioned between two carbonyl groups, makes it a valuable intermediate in various organic syntheses. This technical guide provides a comprehensive overview of the known physical properties of **Ethyl 3-oxotetradecanoate**, detailed experimental protocols for their determination, and a visualization of a typical synthetic workflow. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Data Presentation: Physical and Chemical Properties

The physical and chemical properties of **Ethyl 3-oxotetradecanoate** are summarized in the table below. These properties are crucial for its handling, storage, and application in experimental procedures.

Property	Value	Reference
Molecular Formula	C ₁₆ H ₃₀ O ₃	[1]
Molar Mass	270.41 g/mol	[1][2]
CAS Number	74124-22-4	[1][2]
Appearance	Not explicitly stated, but related compounds are colorless liquids.	
Density	0.922 ± 0.06 g/cm ³ (Predicted)	[1]
Boiling Point	173-175 °C at 10 Torr	[1]
Flash Point	126.8 °C	[1]
Vapor Pressure	0.00065 mmHg at 25 °C	[1]
Refractive Index	1.444	[1]
Solubility	Esters with long hydrocarbon chains are generally insoluble in water but soluble in organic solvents.[3][4]	
Storage	Sealed in a dry environment at room temperature.[2]	

Experimental Protocols

The following sections detail the standard methodologies for determining the key physical properties of a β -keto ester like **Ethyl 3-oxotetradecanoate**.

Determination of Boiling Point via Distillation

The boiling point is a critical indicator of purity for liquid compounds.

Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor. For compounds that may

decompose at atmospheric pressure, vacuum distillation is employed to determine the boiling point at a reduced pressure.

Apparatus:

- Round-bottom flask
- Heating mantle
- Magnetic stirrer and stir bar
- Distillation head (e.g., Hickman still or standard distillation apparatus)
- Condenser
- Receiving flask
- Thermometer
- Vacuum pump and pressure gauge

Procedure:

- The crude **Ethyl 3-oxotetradecanoate** is placed in the round-bottom flask with a magnetic stir bar.
- The distillation apparatus is assembled, ensuring all joints are properly sealed.
- The system is connected to a vacuum pump, and the pressure is reduced to a stable value (e.g., 10 Torr).
- Cooling water is circulated through the condenser.
- The sample is heated gently with continuous stirring.
- The temperature is recorded when the liquid begins to boil and a steady stream of condensate is collected in the receiving flask. This temperature range is the boiling point at the recorded pressure.^[5]

Determination of Density

Principle: Density is the mass of a substance per unit volume. For a liquid, it is typically determined using a pycnometer or a digital density meter.

Apparatus:

- Pycnometer (a flask with a specific, known volume)
- Analytical balance
- Temperature-controlled water bath

Procedure:

- The empty pycnometer is cleaned, dried, and weighed accurately.
- The pycnometer is filled with the sample liquid (**Ethyl 3-oxotetradecanoate**), ensuring no air bubbles are present.
- The filled pycnometer is placed in a temperature-controlled water bath (e.g., at 25 °C) to allow the liquid to reach thermal equilibrium.
- The volume is adjusted precisely to the pycnometer's calibration mark, and any excess liquid is carefully removed.
- The pycnometer with the sample is weighed again.
- The density is calculated by dividing the mass of the liquid (weight of filled pycnometer minus weight of empty pycnometer) by the known volume of the pycnometer.

Determination of Refractive Index

Principle: The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is a characteristic property and is also used to assess the purity of a sample.

Apparatus:

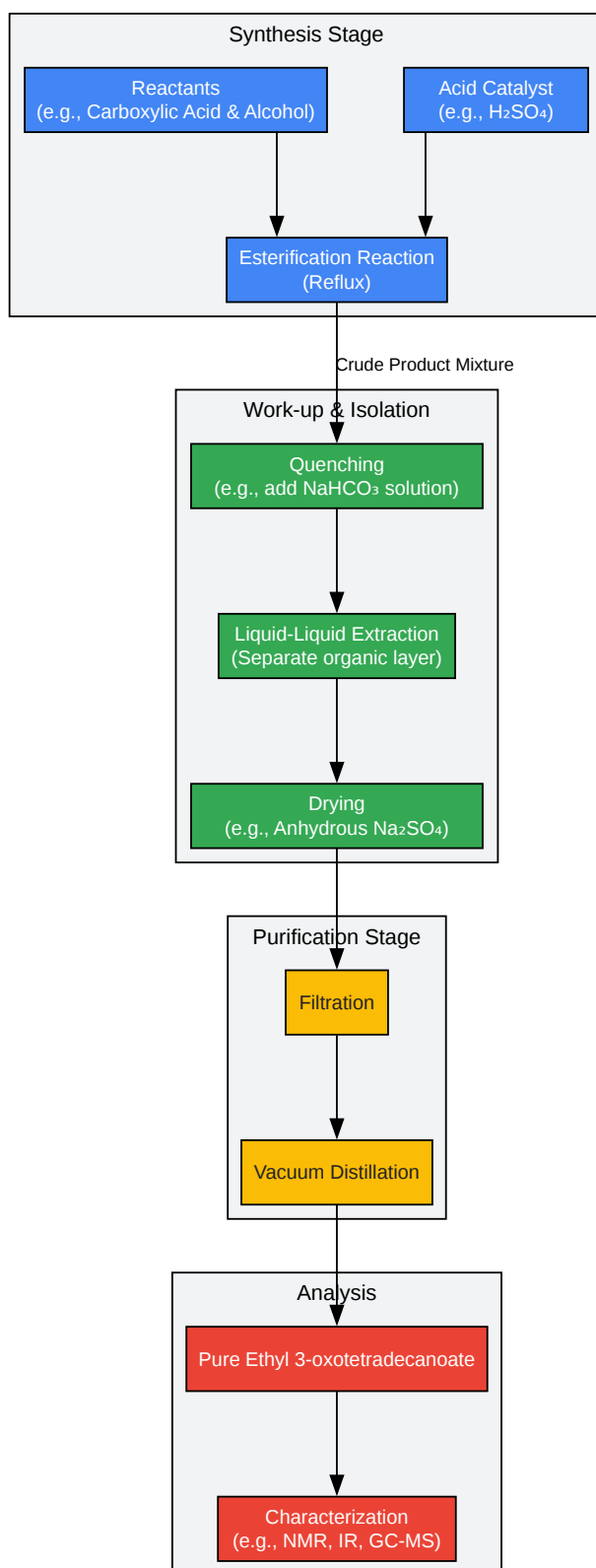
- Abbe refractometer
- Constant temperature water bath
- Dropper
- Lens paper and a suitable solvent (e.g., ethanol or acetone)

Procedure:

- The refractometer is calibrated using a standard of known refractive index (e.g., distilled water).
- The temperature of the refractometer prisms is regulated using the circulating water bath, typically to 20 °C or 25 °C.
- A few drops of **Ethyl 3-oxotetradecanoate** are placed on the surface of the measuring prism.
- The prisms are closed, and the light source is positioned.
- The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- The refractive index is read directly from the instrument's scale.[\[6\]](#)

Mandatory Visualization

The following diagram illustrates a generalized workflow for the synthesis and purification of an ester, a process relevant to **Ethyl 3-oxotetradecanoate**.



[Click to download full resolution via product page](#)

Caption: Workflow for Ester Synthesis and Purification.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chembk.com [chembk.com]
- 2. Ethyl 3-oxotetradecanoate - CAS:74124-22-4 - Sunway Pharm Ltd [3wpharm.com]
- 3. solubilityofthings.com [solubilityofthings.com]
- 4. scribd.com [scribd.com]
- 5. csub.edu [csub.edu]
- 6. refractiveindex.info [refractiveindex.info]
- To cite this document: BenchChem. [Physical properties of Ethyl 3-oxotetradecanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1296510#physical-properties-of-ethyl-3-oxotetradecanoate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com